

# The Discovery and Developmental History of Flucarbazon-sodium: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Flucarbazon-sodium

Cat. No.: B066229

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Flucarbazon-sodium** is a selective, post-emergence herbicide belonging to the sulfonylaminocarbonyl-triazolinone chemical class.<sup>[1]</sup> It is primarily utilized for the control of grass weeds, notably wild oats (*Avena fatua*) and green foxtail (*Setaria viridis*), as well as certain broadleaf weeds in wheat (spring, durum, and winter).<sup>[2][3][4][5]</sup> This technical guide provides an in-depth overview of the discovery, history, mode of action, and key experimental data related to **flucarbazon-sodium**.

## Discovery and History

**Flucarbazon-sodium**, also known by its development code BAY MKH 6562, was developed by Bayer CropScience.<sup>[2]</sup> Its journey from discovery to market is marked by key milestones:

- 1999: A publication titled "**Flucarbazon-sodium** - a new herbicide for the selective control of wild oat and green foxtail in wheat" indicates the active development and initial scientific reporting on the compound.<sup>[6]</sup>
- 2000: **Flucarbazon-sodium** was first registered for use as a herbicide in the United States.<sup>[1][7]</sup>

- 2008: The herbicide was registered for use in China, expanding its application in major wheat-producing regions.[8]

Initially, **flucarbazon-sodium** was produced in an anhydrous form that was dusty and difficult to handle during formulation.[9] Subsequent research led to the development of a more stable and less dusty hemihydrate form, improving its handling and formulation characteristics.[9]

## Chemical Synthesis and Formulation

The commercial production of **flucarbazon-sodium** is a concise 4-5 step synthesis.[2] The process begins with the formation of the 4,5-dihydro-3-methoxy-4-methyl-5-oxo-1H-1,2,4-triazole core. This is achieved through the cyclocondensation of methyl carbazate with dimethyl oxalate, followed by N-methylation. The key sulfonylurea bridge is then constructed, leading to the final product. The sodium salt is formed by treatment with aqueous sodium hydroxide.[2]

**Flucarbazon-sodium** is typically formulated as water-dispersible granules (WDG).[2][10] This formulation allows for easy mixing with water for spray applications.

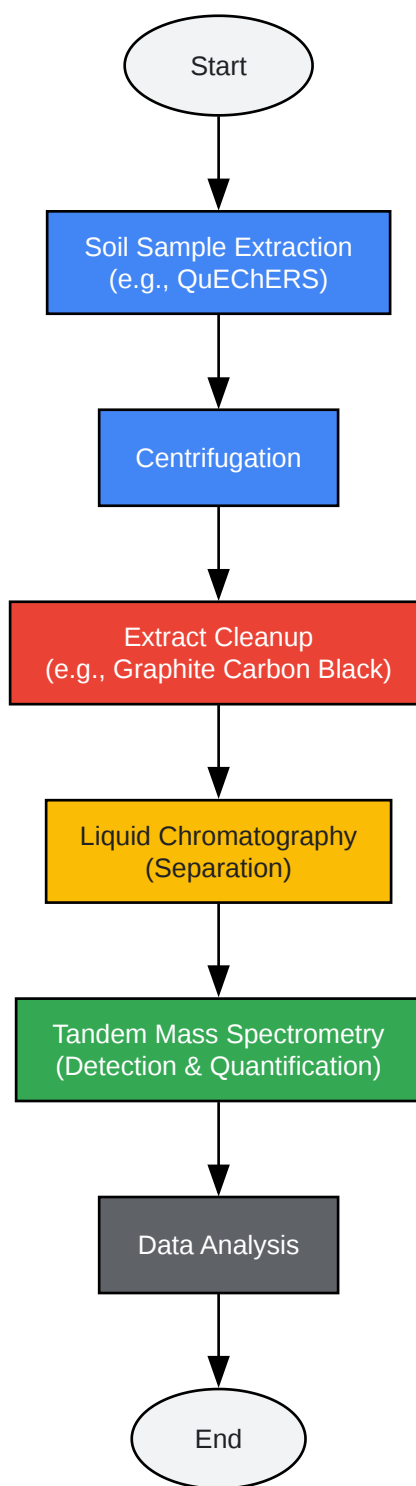
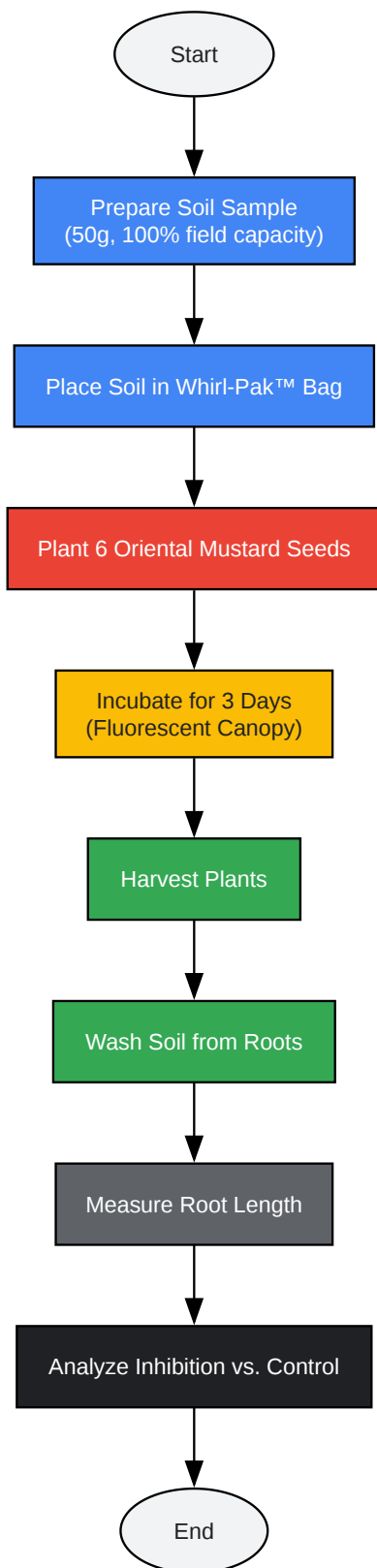
## Mode of Action: Inhibition of Acetolactate Synthase (ALS)

**Flucarbazon-sodium** is a potent inhibitor of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[2][4] This enzyme is crucial for the biosynthesis of the branched-chain amino acids: valine, leucine, and isoleucine.[11] These amino acids are essential for protein synthesis and overall plant growth.

The inhibition of ALS leads to a cascade of events within the plant:

- **Depletion of Branched-Chain Amino Acids:** The primary effect is the cessation of valine, leucine, and isoleucine production.
- **Inhibition of Protein Synthesis:** Without these essential building blocks, the plant cannot produce the proteins necessary for cell division and growth.
- **Growth Arrest:** Meristematic tissues (growing points) are particularly affected, leading to a rapid halt in root and shoot growth.

- Phytotoxic Effects: Secondary effects include chlorosis (yellowing) of new leaves, necrosis (tissue death), and reddening or purpling of leaves.[\[11\]](#) Plant death typically occurs within one to three weeks of application.[\[11\]](#)



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- 2. Flucarbazone-sodium (Ref: BAY MKH 6562) [[sitem.herts.ac.uk](http://sitem.herts.ac.uk)]
- 3. Information archivée dans le Web | Information Archived on the Web [[publications.gc.ca](https://publications.gc.ca)]
- 4. Flucarbazone [[sitem.herts.ac.uk](http://sitem.herts.ac.uk)]
- 5. [extension.sdstate.edu](https://extension.sdstate.edu) [[extension.sdstate.edu](https://extension.sdstate.edu)]
- 6. The use of Flucarbazone-sodium to control wild oats (*Avena* spp.) in cultivated wheat fields of the Western Cape of South Africa | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 7. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- 8. Investigation of resistance mechanisms to flucarbazone-sodium in wild oat (*Avena fatua* L.) from China - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. WO2019147688A1 - Flucarbazone sodium hemihydrate method and composition - Google Patents [[patents.google.com](https://patents.google.com)]
- 10. CN103609583B - Flucarbazone-sodium-containing herbicide composition - Google Patents [[patents.google.com](https://patents.google.com)]
- 11. Acetolactate Synthase (ALS) or Acetohydroxy Acid Synthase (AHAS) Inhibitors | Herbicide Symptoms [[ucanr.edu](https://ucanr.edu)]
- To cite this document: BenchChem. [The Discovery and Developmental History of Flucarbazone-sodium: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b066229#discovery-and-history-of-flucarbazone-sodium-as-a-herbicide>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)